

Prudent Disposal of Quadrangularin A: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: quadrangularin A

Cat. No.: B1236426

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For immediate reference, this document outlines the essential safety information and recommended disposal procedures for **quadrangularin A**, a naturally occurring stilbenoid. The following guidelines are intended for researchers, scientists, and professionals in drug development to ensure safe handling and environmental responsibility.

While a specific, official Safety Data Sheet (SDS) for pure **quadrangularin A** is not readily available in the public domain, this guide synthesizes known chemical and toxicological data to provide a robust operational plan for its disposal. The procedures outlined are based on general principles of laboratory chemical waste management and available research on *Cissus quadrangularis* extracts, from which **quadrangularin A** is derived.

Chemical and Physical Properties

A comprehensive understanding of a compound's properties is fundamental to its safe handling and disposal. The table below summarizes the key characteristics of **quadrangularin A**.^{[1][2]}

Property	Value	Source
Molecular Formula	C28H22O6	PubChem[1]
Molar Mass	454.5 g/mol	PubChem[1]
Appearance	Not specified, likely a solid	General chemical knowledge
IUPAC Name	(1E,2R,3R)-2-(3,5-dihydroxyphenyl)-3-(4-hydroxyphenyl)-1-[(4-hydroxyphenyl)methylidene]-2,3-dihydroindene-4,6-diol	PubChem[1]
Synonyms	CHEBI:76192	PubChem[3]

Toxicological Data Summary

Direct and extensive toxicological studies on isolated **quadrangularin A** are limited. However, studies on extracts of *Cissus quadrangularis*, which contains **quadrangularin A**, provide some insight into its potential biological effects. It is important to note that these studies reflect the effects of a mixture of compounds and not **quadrangularin A** in isolation.

Study Type	Organism	Extract/Compound	Key Findings	Source
Acute Toxicity	Swiss Mice	Cissus quadrangularis whole plant powder (aqueous slurry)	Found to be non-toxic at the doses tested. No significant changes in body weight, food and water intake, or behavior were observed.	PharmacologyOnLine[4]
Subchronic Toxicity	Sprague Dawley Rats	Cissus quadrangularis extract (CQR-300)	No-observed-adverse-effect-level (NOAEL) was determined to be 2500 mg/kg body weight per day over 90 days.	ResearchGate[5]
Mutagenicity & Cytotoxicity	HepG2 cell lines	Ethanolic extract of Cissus quadrangularis (EECQ)	The extract was found to be non-mutagenic, non-cytotoxic, and did not induce apoptosis in human hepatic cells.	PubMed[6]

Note: While extracts have shown low toxicity, it is crucial to handle pure **quadrangularin A** with care, as the toxicological properties of the isolated compound have not been fully investigated.
[7]

Recommended Disposal Protocol

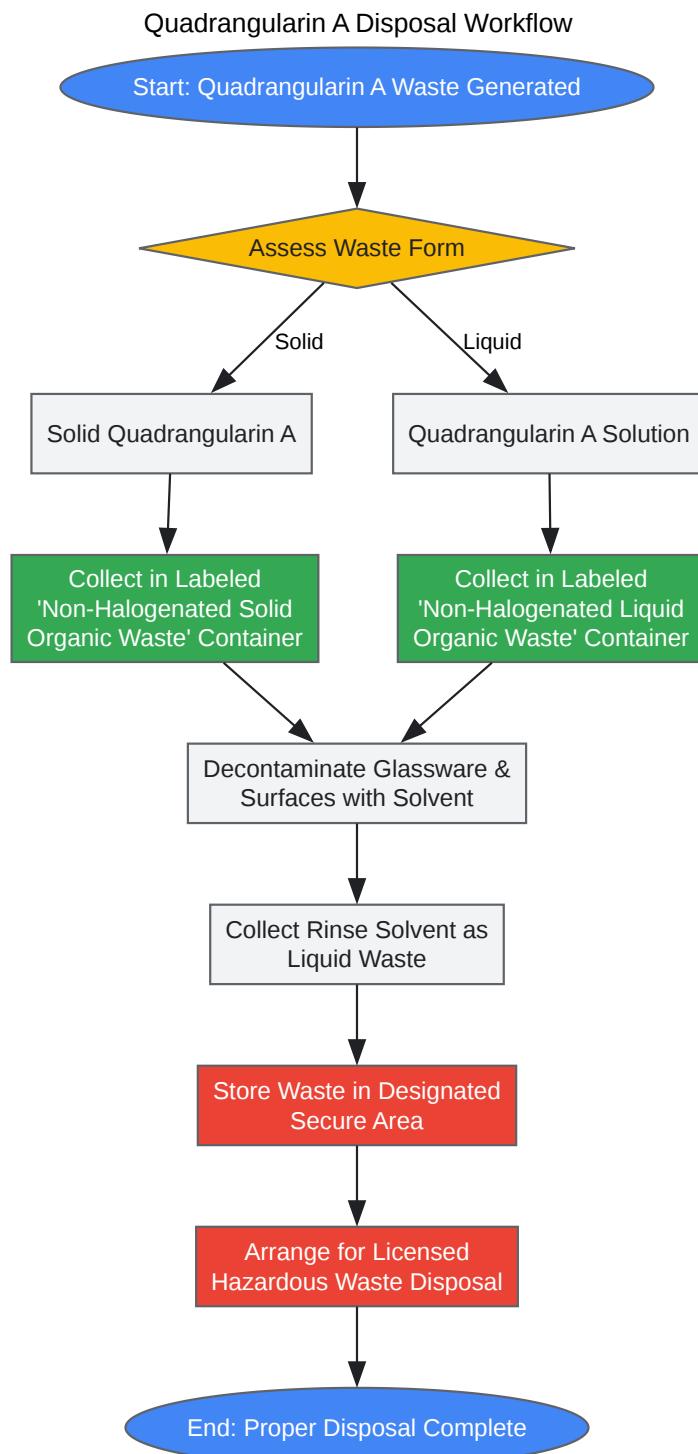
The following step-by-step procedure is recommended for the proper disposal of **quadrangularin A** in a laboratory setting. This protocol is based on standard practices for handling non-halogenated organic compounds.

Experimental Protocol: Disposal of **Quadrangularin A**

- Personal Protective Equipment (PPE): Before handling, ensure appropriate PPE is worn, including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Waste Segregation:
 - Solid Waste: Collect solid **quadrangularin A** waste in a clearly labeled, sealed container designated for "non-halogenated solid organic waste."
 - Liquid Waste: Collect solutions containing **quadrangularin A** in a clearly labeled, sealed container designated for "non-halogenated liquid organic waste." Avoid mixing with halogenated solvents.
- Decontamination of Glassware and Surfaces:
 - Rinse contaminated glassware and surfaces with a suitable organic solvent (e.g., ethanol or acetone).
 - Collect the rinse solvent as "non-halogenated liquid organic waste."
 - After the initial rinse, wash with soap and water.
- Waste Storage: Store the labeled waste containers in a designated, well-ventilated, and secure waste accumulation area, away from incompatible materials.
- Final Disposal: Arrange for the collection and disposal of the chemical waste through your institution's licensed hazardous waste disposal service. Provide them with all available information on the compound.

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **quadrangularin A**.



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Caption: Workflow for the proper disposal of **Quadrangularin A**.

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